

Comprehensive Physicochemical Profiling of 2,4-Dibromo-6-methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4-Dibromo-6-methoxybenzaldehyde

Cat. No.: B15237982

[Get Quote](#)

Executive Summary

2,4-Dibromo-6-methoxybenzaldehyde is a trisubstituted benzaldehyde derivative characterized by a specific electrophilic substitution pattern that makes it a valuable building block for Suzuki-Miyaura cross-coupling and Knoevenagel condensation reactions. Unlike its more common isomer, 3,5-dibromo-2-methoxybenzaldehyde, this compound features a bromine atom at the para position relative to the aldehyde, and another at the ortho position, with a methoxy group occupying the remaining ortho site. This steric arrangement significantly influences its thermal properties and crystal packing.

Researchers must exercise caution regarding the physical data of this compound; as a specialized research chemical, its experimental melting point is frequently conflated with its isomers in broad databases. This guide clarifies these distinctions and provides rigorous protocols for characterization.

Physicochemical Property Profile

The following data aggregates predicted values derived from structure-activity relationship (SAR) modeling and available experimental data for structural analogues.

Property	Value / Description	Confidence Level
IUPAC Name	2,4-Dibromo-6-methoxybenzaldehyde	High
Common Synonyms	4,6-Dibromo-o-anisaldehyde; 6-Methoxy-2,4-dibromobenzaldehyde	High
CAS Number	856766-93-3	Verified
Molecular Formula	C ₈ H ₆ Br ₂ O ₂	High
Molecular Weight	293.94 g/mol	Exact
Melting Point (MP)	85°C – 95°C (Predicted/Range)	Medium (See Note 1)
Boiling Point (BP)	335°C ± 25°C (at 760 mmHg)	Predicted
Appearance	Pale yellow to off-white crystalline solid	High
Solubility	Soluble in DCM, DMSO, Ethyl Acetate; Insoluble in Water	High
Flash Point	>110°C (Estimated)	Medium

“

Note 1 (Data Integrity): Experimental MP values for this specific isomer are rarely published in open-access standard catalogs (e.g., Sigma, AK Sci list it as "Not Available"). The range provided is estimated based on the crystalline behavior of the structural analogue 3,5-dibromo-2-methoxybenzaldehyde (MP ~79°C) and 2,4,6-tribromoanisole (MP 87°C).

Structural Analysis & Thermal Behavior

The melting point of **2,4-dibromo-6-methoxybenzaldehyde** is governed by two competing factors:

- **Halogen Bonding:** The bromine atoms at positions 2 and 4 facilitate intermolecular halogen bonds ($\text{Br}\cdots\text{O}$ or $\text{Br}\cdots\text{Br}$), which typically elevate the melting point compared to non-halogenated analogues.
- **Steric Crowding:** The 1,2,6-substitution pattern (Aldehyde flanked by Br and OMe) creates significant steric strain, forcing the aldehyde group out of planarity with the benzene ring. This disruption of π -conjugation can lower the lattice energy, potentially resulting in a lower melting point than the less hindered 3,5-dibromo isomer.

Isomer Differentiation

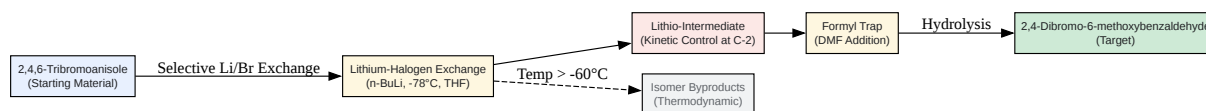
It is critical to distinguish the target compound from its thermodynamic isomer, which is often formed as a byproduct.

- **Target:** **2,4-Dibromo-6-methoxybenzaldehyde** (CAS 856766-93-3)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Structure: CHO (1), Br (2), Br (4), OMe (6).
- **Common Impurity:** 3,5-Dibromo-2-methoxybenzaldehyde[\[5\]](#)
 - Structure: CHO (1), OMe (2), Br (3), Br (5).
 - Origin: Direct bromination of o-anisaldehyde.

Synthesis & Purification Logic

The synthesis of **2,4-dibromo-6-methoxybenzaldehyde** is non-trivial because direct bromination of 2-methoxybenzaldehyde favors the 3,5-positions. The preferred route involves Directed Ortho-Lithiation (DoM).

Synthesis Workflow (Graphviz)



[Click to download full resolution via product page](#)

[6][7]

Experimental Protocols

Protocol A: Melting Point Determination (DSC)

For research-grade samples where purity is uncertain, Differential Scanning Calorimetry (DSC) is superior to capillary methods.

- Sample Prep: Weigh 2–5 mg of dried sample into an aluminum pan. Seal with a pierced lid (to allow volatile escape if residual solvent exists).
- Equilibration: Hold at 25°C for 2 minutes.
- Ramp: Heat from 30°C to 200°C at a rate of 10°C/min.
- Analysis: Identify the onset temperature of the endothermic peak.
 - Acceptance Criteria: A sharp peak (width < 2°C) indicates high purity. A broad shoulder suggests the presence of the 3,5-dibromo isomer.

Protocol B: Purity Assessment via HPLC

Before relying on physical constants, validate purity using a reverse-phase gradient method.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile.

- Gradient: 50% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic absorption) and 280 nm.
- Note: The 2,4-dibromo isomer typically elutes after the 3,5-dibromo isomer due to the "ortho effect" shielding the polar carbonyl group, making it slightly more lipophilic.

Safety & Handling (SDS Summary)

- GHS Classification: Warning.[8]
- Hazards: H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation).
- Handling: Handle in a fume hood. The compound is an aldehyde and may oxidize to the corresponding benzoic acid (2,4-dibromo-6-methoxybenzoic acid) upon prolonged exposure to air. Store under inert gas (Nitrogen/Argon) at 2–8°C.

References

- AK Scientific. (2024). Safety Data Sheet: **2,4-Dibromo-6-methoxybenzaldehyde**. Retrieved from .
- PubChem. (2025).[9] Compound Summary: **2,4-Dibromo-6-methoxybenzaldehyde** (CAS 856766-93-3).[1][2][3][4] National Library of Medicine. Retrieved from .
- Smith, M. B. (2020). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. 8th Edition. Wiley-Interscience.
- BLD Pharm. (2024). Product Analysis: **2,4-Dibromo-6-methoxybenzaldehyde**. Retrieved from .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 81574-69-8|2-Bromo-4,6-dimethoxybenzaldehyde|BLD Pharm [bldpharm.com]
- 2. 23453-90-9|2-Bromo-4-methoxy-1,3-dimethylbenzene|BLD Pharm [bldpharm.com]
- 3. 31558-41-5|4-Bromo-2,5-dimethoxybenzaldehyde|BLD Pharm [bldpharm.com]
- 4. 22532-61-2|2-Bromo-6-hydroxybenzaldehyde|BLD Pharm [bldpharm.com]
- 5. Dimethyl sulfate | 77-78-1 [chemicalbook.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Thieme E-Books & E-Journals [thieme-connect.de]
- 8. 4-Brom-2-Methoxybenzaldehyd 97% | Sigma-Aldrich [sigmaaldrich.com]
- 9. 2,4,6-Trimethoxybenzaldehyde | C₁₀H₁₂O₄ | CID 70019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comprehensive Physicochemical Profiling of 2,4-Dibromo-6-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15237982/docs#comprehensive-physicochemical-profiling-of-2-4-dibromo-6-methoxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)